

Application Notes and Protocols for Sulperazone Susceptibility Testing by Disk Diffusion Method

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Compound of Interest

Compound Name: **Sulperazone**

Cat. No.: **B1668860**

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Introduction

Sulperazone is a combination antimicrobial agent consisting of cefoperazone, a third-generation cephalosporin, and sulbactam, a β -lactamase inhibitor. The addition of sulbactam extends the spectrum of cefoperazone to include bacteria that produce β -lactamase, an enzyme that can inactivate many penicillin and cephalosporin antibiotics. Accurate *in vitro* susceptibility testing is crucial for determining the potential clinical efficacy of **Sulperazone** against specific bacterial isolates. The disk diffusion method, a modification of the Kirby-Bauer method, is a widely used, simple, and reliable technique for determining the susceptibility of bacterial pathogens to antimicrobial agents.^{[1][2]} This document provides a detailed protocol for performing **Sulperazone** susceptibility testing using the disk diffusion method, including quality control procedures and interpretation of results.

Principle of the Method

The disk diffusion method involves placing a paper disk impregnated with a specific concentration of an antimicrobial agent onto an agar plate that has been uniformly inoculated with a standardized bacterial suspension.^[1] During incubation, the antimicrobial agent diffuses from the disk into the agar, creating a concentration gradient. If the bacterium is susceptible to the agent, a zone of growth inhibition will appear around the disk. The diameter of this zone is

inversely proportional to the minimum inhibitory concentration (MIC) of the antimicrobial agent for the test organism. The zone diameters are measured and interpreted according to established criteria to classify the organism as susceptible, intermediate, or resistant to the antimicrobial agent.^[3]

Materials and Reagents

- **Sulperazone** (Cefoperazone/Sulbactam) antimicrobial susceptibility testing disks (75 µg Cefoperazone / 30 µg Sulbactam)
- Mueller-Hinton Agar (MHA) plates (4 mm depth)
- Tryptic Soy Broth (TSB) or other suitable broth medium
- 0.9% sterile saline
- 0.5 McFarland turbidity standard
- Sterile cotton swabs
- Sterile inoculating loops or needles
- Incubator (35 ± 2°C)
- Calipers or a ruler for measuring zone diameters
- Quality control (QC) strains (e.g., Escherichia coli ATCC 25922, Staphylococcus aureus ATCC 25923, Pseudomonas aeruginosa ATCC 27853, Acinetobacter spp. ATCC 43498, Klebsiella pneumoniae ATCC 700603, Escherichia coli ATCC 35218)

Experimental Protocol

Inoculum Preparation

- From a pure, 18-24 hour culture on a non-selective agar plate, select 3-5 well-isolated colonies of the test organism using a sterile inoculating loop or needle.
- Transfer the colonies to a tube containing 4-5 mL of a suitable broth medium, such as Tryptic Soy Broth.

- Incubate the broth culture at $35 \pm 2^\circ\text{C}$ for 2-6 hours until it achieves a turbidity comparable to or greater than the 0.5 McFarland standard.
- Adjust the turbidity of the bacterial suspension with sterile saline or broth to match that of the 0.5 McFarland standard. This corresponds to a bacterial concentration of approximately $1.5 \times 10^8 \text{ CFU/mL}$. A spectrophotometer can be used to verify the turbidity at a wavelength of 625 nm, with an expected absorbance of 0.08 to 0.13.

Inoculation of Agar Plate

- Within 15 minutes of standardizing the inoculum, dip a sterile cotton swab into the adjusted bacterial suspension.
- Rotate the swab several times against the inside wall of the tube above the fluid level to remove excess inoculum.
- Streak the entire surface of a Mueller-Hinton agar plate evenly in three directions, rotating the plate approximately 60 degrees between each streaking to ensure uniform growth.
- Allow the plate to dry for 3-5 minutes with the lid slightly ajar to absorb any surface moisture before applying the disks.

Application of Antimicrobial Disks

- Aseptically apply a **Sulperazone** (75/30 μg) disk to the surface of the inoculated agar plate.
- Gently press the disk down with sterile forceps to ensure complete contact with the agar surface.
- If multiple antimicrobial disks are being tested on the same plate, ensure they are spaced at least 24 mm apart from center to center.

Incubation

- Invert the plates and place them in an incubator at $35 \pm 2^\circ\text{C}$ within 15 minutes of disk application.

- Incubate for 18-24 hours. For certain fastidious organisms, specific incubation conditions (e.g., increased CO₂) may be required.

Measurement and Interpretation of Results

- After incubation, measure the diameter of the zone of complete growth inhibition (including the disk diameter) to the nearest whole millimeter using calipers or a ruler.
- Interpret the results based on the zone diameter interpretive criteria provided in Table 1.

Data Presentation

Table 1: Zone Diameter Interpretive Criteria for Sulperazone (75/30 µg)

Zone Diameter (mm)	Interpretation
≥ 21	Susceptible
16 - 20	Intermediate
≤ 15	Resistant

Source: Pfizer Product Information[4]

Quality Control

Quality control testing must be performed regularly to ensure the accuracy and precision of the susceptibility testing procedure. This includes testing standard QC strains with known susceptibility to **Sulperazone**. The resulting zone diameters should fall within the acceptable ranges provided in Table 2.

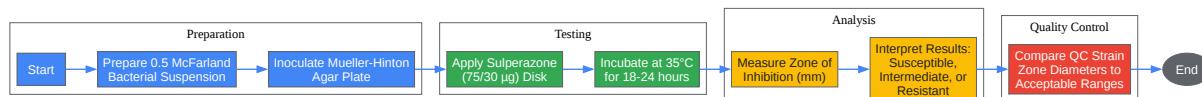
Table 2: Quality Control Zone Diameter Ranges for Sulperazone (75/30 µg)

Quality Control Strain	ATCC Number	Zone Diameter Range (mm)
Escherichia coli	25922	27 - 33
Staphylococcus aureus	25923	23 - 30
Pseudomonas aeruginosa	27853	22 - 29
Acinetobacter spp.	43498	26 - 32
Klebsiella pneumoniae	700603	24 - 30
Escherichia coli	35218	24 - 30

Sources: Pfizer Product Information[1], HIMEDIA Technical Data[5], Bio-Rad Product Information

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the **Sulperazone** disk diffusion susceptibility testing protocol.



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Caption: Workflow for **Sulperazone** Disk Diffusion Susceptibility Testing.

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